

Zosuquidar trihydrochloride stock solution stability and storage

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Compound of Interest

Compound Name: Zosuquidar trihydrochloride

Cat. No.: B10761894

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Zosuquidar Trihydrochloride Technical Support Center

Welcome to the **Zosuquidar Trihydrochloride** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide clear guidance on the stability and storage of **Zosuquidar trihydrochloride** stock solutions. Below you will find troubleshooting guides and frequently asked questions to ensure the successful implementation of your experiments.

Quick Reference: Stability and Storage Data

For your convenience, the following tables summarize the recommended storage conditions and stability for **Zosuquidar trihydrochloride** in its powdered form and as a stock solution.

Table 1: **Zosuquidar Trihydrochloride** Powder Storage and Stability

Storage Temperature	Duration	Stability Notes
-20°C	2 to 3 years	Recommended for long-term storage.[1][2]
4°C	2 years	Suitable for intermediate-term storage.[2]
Ambient Temperature	Days to weeks	Stable for the duration of shipping.[1]

Table 2: **Zosuquidar Trihydrochloride** Stock Solution Storage and Stability

Solvent	Storage Temperature	Duration	Stability Notes
DMSO	-80°C	6 months to 1 year	Recommended for long-term storage of stock solutions.[3][4][5]
DMSO	-20°C	2 weeks to 1 month	Suitable for short-term storage; aliquot to avoid freeze-thaw cycles.[2][3][4]
Water	Not Recommended	The compound is unstable in aqueous solutions; prepare fresh for each use.[6][7]	

Experimental Protocol: Preparation of Zosuquidar Trihydrochloride Stock Solution

This protocol outlines the steps for reconstituting powdered **Zosuquidar trihydrochloride** to create a stock solution.

Materials:

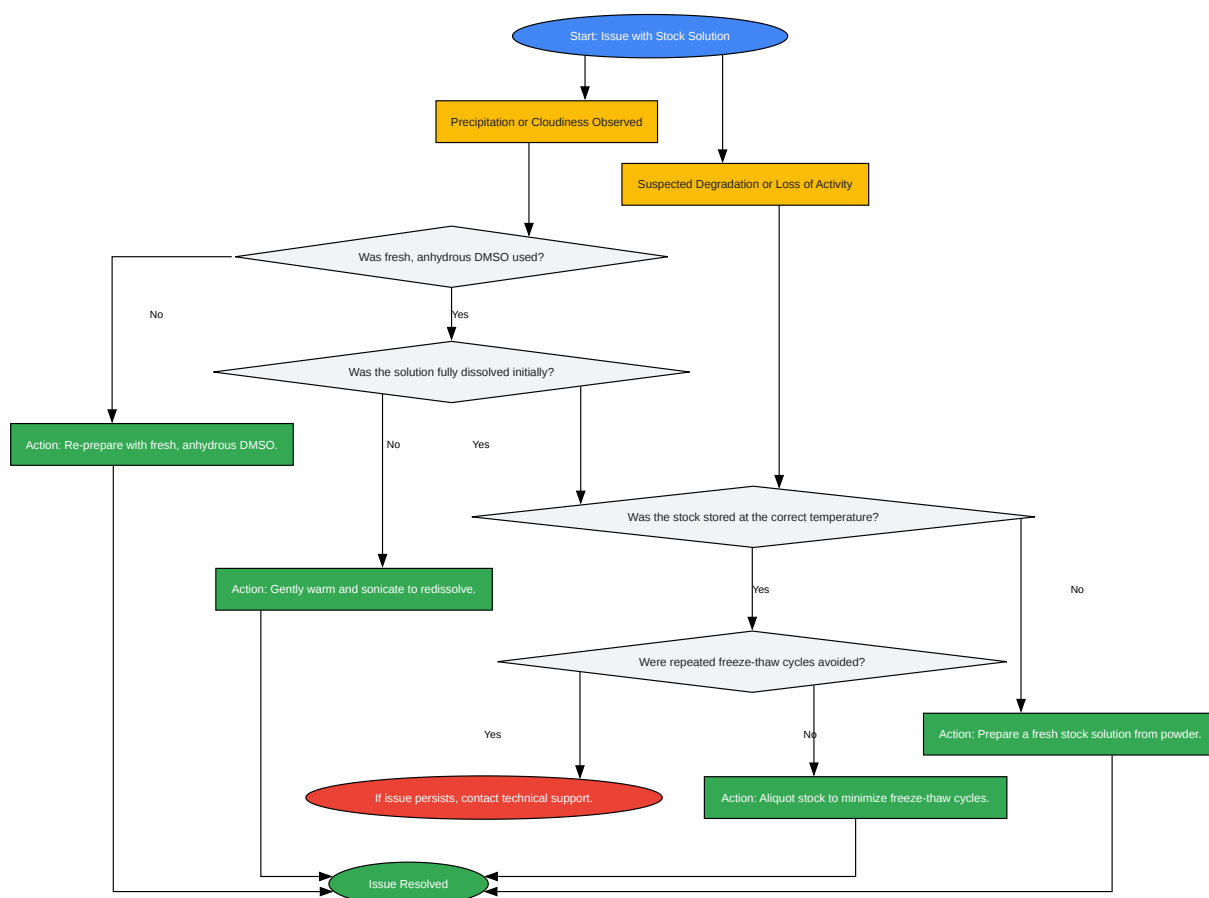
- **Zosuquidar trihydrochloride** powder
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Sterile polypropylene tubes
- Vortex mixer
- Ultrasonic bath (optional)
- Calibrated pipettes

Procedure:

- **Acclimatization:** Allow the vial of **Zosuquidar trihydrochloride** powder to equilibrate to room temperature for 15-20 minutes before opening to minimize moisture condensation.
- **Solvent Addition:** Using a calibrated pipette, add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration. Note that hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of the product.^{[3][4]} For example, to prepare a 10 mM stock solution, refer to the manufacturer's certificate of analysis for the specific molecular weight of your batch.
- **Dissolution:** Cap the vial tightly and vortex for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, an ultrasonic bath can be used for short intervals to aid in solubilization.^{[4][6]}
- **Aliquotting:** Once the solution is clear and homogenous, dispense it into smaller, single-use aliquots in sterile polypropylene tubes. This will help to avoid repeated freeze-thaw cycles which can degrade the compound.^[3]
- **Storage:** Store the aliquots at -80°C for long-term stability or at -20°C for shorter-term use as indicated in Table 2.

Troubleshooting Guide

This section addresses common issues that may arise during the preparation and storage of **Zosuquidar trihydrochloride** stock solutions.



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Caption: Troubleshooting workflow for Zosuquidar stock solution issues.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **Zosuquidar trihydrochloride**?

A1: The recommended solvent is high-purity, anhydrous DMSO.[3][4] **Zosuquidar trihydrochloride** is soluble to at least 50 mM in DMSO. It is important to use fresh or properly stored anhydrous DMSO, as the compound's solubility can be reduced in the presence of moisture.[3][4] The compound is generally insoluble in ethanol.[3]

Q2: How should I store the **Zosuquidar trihydrochloride** powder?

A2: For long-term storage, the powder should be kept at -20°C, where it can be stable for up to three years.[2][5] For shorter periods, it can be stored at 4°C for up to two years.[2] The powder is stable at ambient temperatures for shipping purposes.[1]

Q3: What is the stability of the stock solution in DMSO?

A3: A stock solution in DMSO is stable for up to one year when stored at -80°C.[3][5] If stored at -20°C, the stability is reduced to approximately one month.[3][4] To maintain the integrity of the stock solution, it is highly recommended to create single-use aliquots to avoid repeated freeze-thaw cycles.[3]

Q4: Can I prepare an aqueous stock solution?

A4: While **Zosuquidar trihydrochloride** has some solubility in water (up to approximately 23-28 mg/mL), aqueous solutions are not recommended for storage as the compound is unstable.[3][6][7] If an aqueous solution is required for your experiment, it should be prepared fresh immediately before use.[6][7]

Q5: My **Zosuquidar trihydrochloride** solution appears cloudy. What should I do?

A5: Cloudiness or precipitation can occur for a few reasons. First, ensure that the DMSO used was anhydrous, as moisture can cause the compound to precipitate. Second, you can try

gently warming the solution and using an ultrasonic bath to help redissolve the compound. If the issue persists, it is best to prepare a fresh stock solution.

Q6: How does **Zosuquidar trihydrochloride** function in experiments?

A6: Zosuquidar is a potent and selective inhibitor of P-glycoprotein (P-gp), a membrane transporter that contributes to multidrug resistance in cancer cells.^[1] By inhibiting P-gp, Zosuquidar prevents the efflux of certain chemotherapeutic drugs, thereby increasing their intracellular concentration and enhancing their cytotoxic effects.^[1]

For further assistance, please refer to the certificate of analysis provided with your product or contact our technical support team.

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